

2,2,3,3-Tetrafluoro-1-propanol physical properties

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Compound of Interest

Compound Name: 2,2,3,3-Tetrafluoro-1-propanol

Cat. No.: B1207051

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An In-depth Technical Guide to the Physical Properties of **2,2,3,3-Tetrafluoro-1-propanol**

This technical guide provides a comprehensive overview of the core physical properties of **2,2,3,3-Tetrafluoro-1-propanol** (CAS No. 76-37-9). Intended for researchers, scientists, and professionals in drug development, this document consolidates essential data, outlines general experimental methodologies, and illustrates the interplay of these properties.

Core Physical Properties

2,2,3,3-Tetrafluoro-1-propanol is a fluorinated alcohol recognized for its unique solvency, thermal stability, and chemical inertness, making it a valuable intermediate in various industrial and scientific applications, including pharmaceuticals and agrochemicals.^{[1][2]} Its physical characteristics are summarized below.

Data Presentation: A Tabulated Summary

The following table aggregates the key physical and chemical properties of **2,2,3,3-Tetrafluoro-1-propanol** for straightforward reference and comparison.

Property	Value
Molecular Formula	C ₃ H ₄ F ₄ O [3][4][5][6]
Molecular Weight	132.06 g/mol [3][4][6][7]
Appearance	Colorless liquid [1][5][8]
Density	1.48 g/mL at 20 °C [7][9]
	1.4853 g/mL at 25 °C [10]
Boiling Point	107-109 °C [7][9]
	109.5 °C [10]
	106 °C
Melting Point	-15 °C [3][8][10][11]
Flash Point	46 °C (114.8 °F) - closed cup
	43 °C [10]
	45 °C
Refractive Index	n ₂₀ /D 1.321 [7][9]
	n ₂₀ /D 1.3197 [10]
	1.322 [3]
Solubility	Soluble in water, alcohols, and ethers. [1][12]
Vapor Density	4.56 (air = 1) [10]
Surface Tension	17.0 dyne/cm [10]

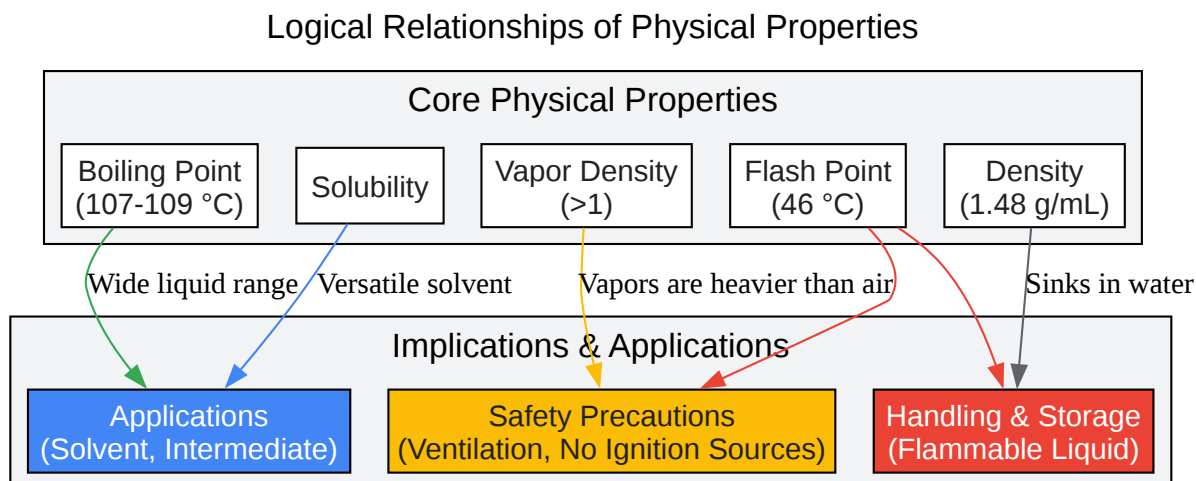
Experimental Protocols for Property Determination

While the provided literature cites these physical properties, detailed experimental protocols for their specific determination are not exhaustively described. However, standardized methodologies are typically employed for such characterizations. The following represents a general overview of the likely experimental approaches.

- **Density:** The density of a liquid is commonly determined using a pycnometer or a digital density meter. The mass of a known volume of the substance is measured at a specific temperature, often controlled by a water bath. For **2,2,3,3-Tetrafluoro-1-propanol**, these measurements were performed at 20 °C and 25 °C.^{[7][10]}
- **Boiling Point:** The boiling point is typically measured by distillation. The substance is heated, and the temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded. The reported range of 107-109 °C suggests that the measurement was likely performed at atmospheric pressure.^{[7][9]}
- **Melting Point:** To determine the melting point, a sample is cooled until it solidifies and then slowly heated. The temperature at which the solid transitions to a liquid is recorded. This is often done using a melting point apparatus.
- **Flash Point:** The flash point is a critical safety parameter, and for **2,2,3,3-Tetrafluoro-1-propanol**, it was determined using the closed-cup method. In this procedure, the substance is heated in a closed container, and an ignition source is periodically introduced into the vapor space. The flash point is the lowest temperature at which the vapors ignite.
- **Refractive Index:** The refractive index is measured using a refractometer, typically an Abbé refractometer. A drop of the liquid is placed on the prism, and the instrument measures the angle at which light is refracted as it passes through the sample. The measurement is standardized to the D-line of sodium at 20 °C.

Visualization of Property Relationships

The physical properties of **2,2,3,3-Tetrafluoro-1-propanol** are interconnected and inform its applications and handling requirements. The following diagram illustrates these logical relationships.



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Property Interrelationships and Their Practical Implications.

This diagram illustrates how fundamental physical properties such as a relatively low flash point and high vapor density necessitate specific handling and safety protocols due to flammability and the tendency of vapors to accumulate.[10] Conversely, its boiling point and solubility profile are key to its utility as a solvent and chemical intermediate in various processes.[1][2]

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